

spectroscopic characterization of N,N'-Dimethyloxamide

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Basic Chemical Information of N,N'-Dimethyloxamide

The table below summarizes the key identifiers and properties of **N,N'-Dimethyloxamide** found in the search results:

Property	Details
CAS Registry Number	615-35-0 [1] [2]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	116.12 g/mol [1] [2]
IUPAC Name	N1,N2-Dimethylethanediamide [2]
LogP	-1.11 [2]
Related Compound (Oxamide)	CAS 471-46-5. Serves as a parent compound reference [3].

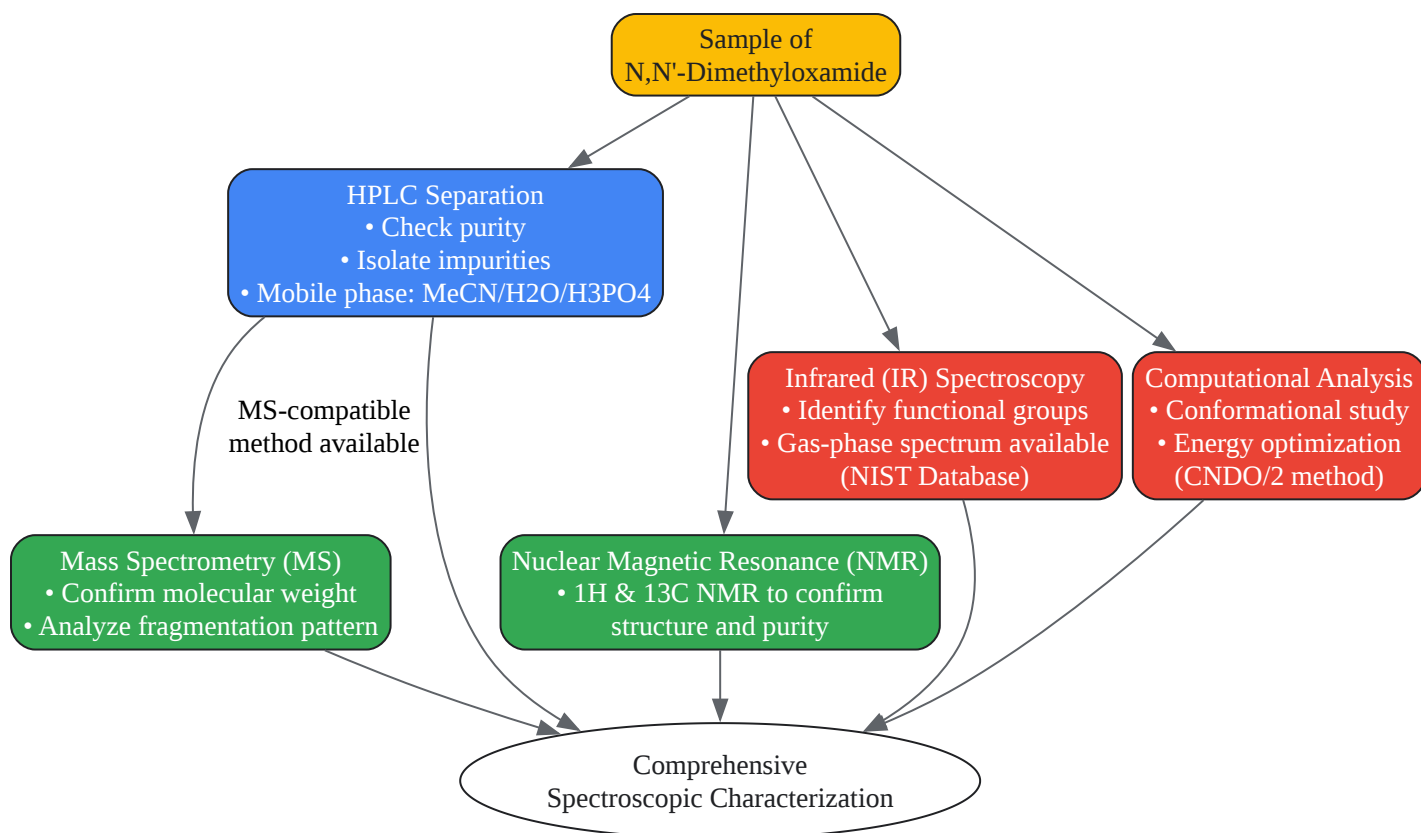
Available Characterization Data and Methods

The search results point to several spectroscopic and analytical techniques that can be used for characterization, though detailed data is limited.

- **Infrared (IR) Spectroscopy:** An IR spectrum for **N,N'-Dimethyloxamide** in the gas phase is available in the **NIST/EPA Gas-Phase Infrared Database** [1]. This can be used to identify characteristic functional group vibrations.
- **High-Performance Liquid Chromatography (HPLC):** A reverse-phase HPLC method for analyzing **N,N'-Dimethyloxamide** has been developed. The mobile phase consists of **acetonitrile, water, and phosphoric acid** (which can be replaced with formic acid for MS-compatible applications) [2].
- **Conformational Analysis:** Research has been conducted on the molecular conformation of **N,N'-Dimethyloxamide** using computational methods (**CNDO/2 algorithm**) to perform energy optimization with respect to its internal dihedral angles [4].

Experimental Workflow for Characterization

For a researcher aiming to fully characterize this compound, the following integrated workflow, based on the gathered information, is recommended. The diagram below outlines the key steps and the logical relationship between different analytical techniques.



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How to Proceed Further

The current search results lack the detailed quantitative data (e.g., specific IR absorption frequencies, NMR chemical shifts, retention times) needed for a formal guide. To acquire this information, I suggest you:

- **Consult Specialized Databases:** Directly access the **NIST Chemistry WebBook** [1] to retrieve the digitized IR spectrum and its peak list.
- **Review Original Research:** The conformational analysis study mentioned [4] is likely published in a scientific journal. Finding the full text may provide more detailed methodological and results data.

- **Perform a Broad Literature Search:** Use scientific databases (e.g., SciFinder, Reaxys, PubMed) to search for "N,N'-Dimethyloxamide" in combination with specific techniques like "NMR spectroscopy" or "mass spectrometry".

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References

1. , N '- N Dimethyloxamide [webbook.nist.gov]
2. , N ' - N | SIELC Technologies Dimethyloxamide [sielc.com]
3. | 471-46-5 Oxamide [chemicalbook.com]
4. On the Conformational Analysis of N , N - Dimethyloxamide | Scilit [scilit.com]

To cite this document: Smolecule. [spectroscopic characterization of N,N'-Dimethyloxamide].

Smolecule, [2026]. [Online PDF]. Available at:

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